

An In-depth Technical Guide on Danshenol A: Structure, Properties, and Therapeutic Potential

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Compound of Interest

Compound Name:	Danshenol A
CAS No.:	189308-08-5
Cat. No.:	B1230286

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This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals investigating **Danshenol A**. We will dissect its core chemical features, explore its biological activities with a focus on mechanistic insights, and provide validated experimental protocols for its study. The narrative emphasizes the rationale behind its properties and the practical application of this knowledge in a research and development setting.

Chemical and Structural Characterization of Danshenol A

Danshenol A is an abietane-type diterpenoid, a class of organic compounds known for their complex structures and significant biological activities.^{[1][2][3]} It was first isolated from the traditional Chinese medicinal herb *Salvia miltiorrhiza* Bunge (Danshen), a plant extensively used in managing cardiovascular and cerebrovascular diseases.^{[2][3][4][5]}

Core Molecular Structure

The chemical scaffold of **Danshenol A** is built upon a tetracyclic abietane skeleton. Its structure is distinguished by an aromatic A-ring and a dihydrofuran D-ring.[6] This specific arrangement of rings and functional groups is fundamental to its physicochemical properties and interactions with biological macromolecules.

Caption: The abietane diterpenoid structure of **Danshenol A**.

Physicochemical and Spectroscopic Profile

Accurate characterization is the bedrock of drug discovery. The identity and purity of **Danshenol A** are confirmed through a combination of physicochemical measurements and spectroscopic analysis.

Table 1: Physicochemical Properties of **Danshenol A**

Property	Value	Source
CAS Number	189308-08-5	[1][4]
Molecular Formula	C ₂₁ H ₂₀ O ₄	[1][4][7]
Molecular Weight	336.38 g/mol	[1][4][7]
Appearance	Red powder	[4]
Compound Type	Diterpenoid	[1][4]
Source	Roots of <i>Salvia miltiorrhiza</i>	[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[4]

The structural elucidation of **Danshenol A** is established using a suite of spectroscopic techniques. The causality for using multiple methods is to build a self-validating structural hypothesis:

- Nuclear Magnetic Resonance (NMR): ¹H and ¹³C NMR spectra are used to map the carbon-hydrogen framework, confirming the connectivity of the abietane skeleton and the positions of substituents.

- Mass Spectrometry (MS): High-resolution mass spectrometry provides the exact mass, which validates the molecular formula ($C_{21}H_{20}O_4$).
- Infrared (IR) Spectroscopy: IR analysis identifies key functional groups, such as hydroxyl (-OH) and carbonyl (C=O) moieties, present in the molecule.

Pharmacological Activity and Mechanistic Insights

Danshenol A exhibits a broad spectrum of pharmacological activities, positioning it as a molecule of high therapeutic interest. Its effects are primarily rooted in its potent anti-inflammatory and antioxidant properties.[1]

Table 2: Summary of Key Pharmacological Activities

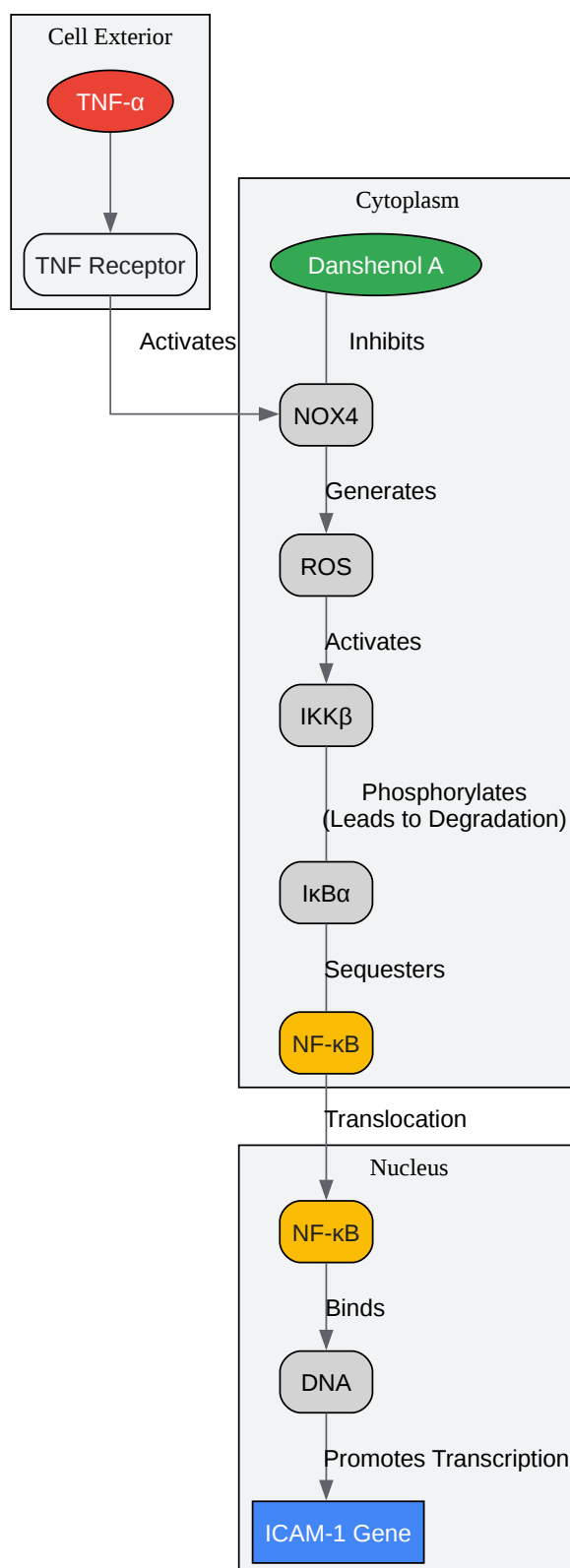
Therapeutic Area	Key Findings and Mechanism	Potential Application
Anti-inflammatory / Atherosclerosis	Inhibits TNF- α -induced ICAM-1 expression and subsequent monocyte adhesion to endothelial cells via the NOX4-dependent IKK β /NF- κ B pathway.[1][2]	Atherosclerosis[1][2]
Cardioprotective	Alleviates myocardial injury and apoptosis in models of acute myocardial infarction (AMI) by downregulating PTGS1.[8] Restores apoptosis of cardiomyocytes induced by angiotensin II.[1]	Acute Myocardial Infarction, Heart Failure[1][8]
Anticancer	Shows inhibitory growth effects on various cancer cell lines, including K562, T-24, QGY, and Me180.[1][4]	Leukemia, Bladder Cancer, Liver Cancer, Cervical Cancer
Metabolic Disease	Acts as a potent aldose reductase (AR) inhibitor with an IC ₅₀ of 0.1 μ M, comparable to the clinically used drug epalrestat.[4]	Diabetic Complications
Antioxidant	Protects endothelial cells by directly scavenging reactive oxygen species (ROS).[1] Alleviates oxidative stress in the myocardium.[1]	Oxidative Stress-Related Diseases

Core Mechanism: Modulation of Inflammatory Pathways

A primary mechanism for **Danshenol A**'s therapeutic effect, particularly in atherosclerosis, is its intervention in the inflammatory cascade within endothelial cells. The pro-inflammatory cytokine

Tumor Necrosis Factor-alpha (TNF- α) is a key initiator of atherosclerosis. It triggers the expression of adhesion molecules like Intercellular Adhesion Molecule-1 (ICAM-1) on endothelial cells, which facilitates the adhesion of monocytes—a critical early step in plaque formation.

Danshenol A has been shown to significantly reverse the TNF- α -induced expression of ICAM-1.^{[2][3][9]} This action is mediated through the inhibition of the NOX4-dependent IKK β /NF- κ B signaling pathway.^{[1][2]}



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Caption: **Danshenol A** inhibits ICAM-1 expression via the NOX4/NF-κB pathway.

Interestingly, research also indicates a dual role for NOX4, as its overexpression may lead to the activation of the protective Nrf-2 pathway, another potential target of **Danshenol A's** antioxidant effects.^{[2][3][9]}

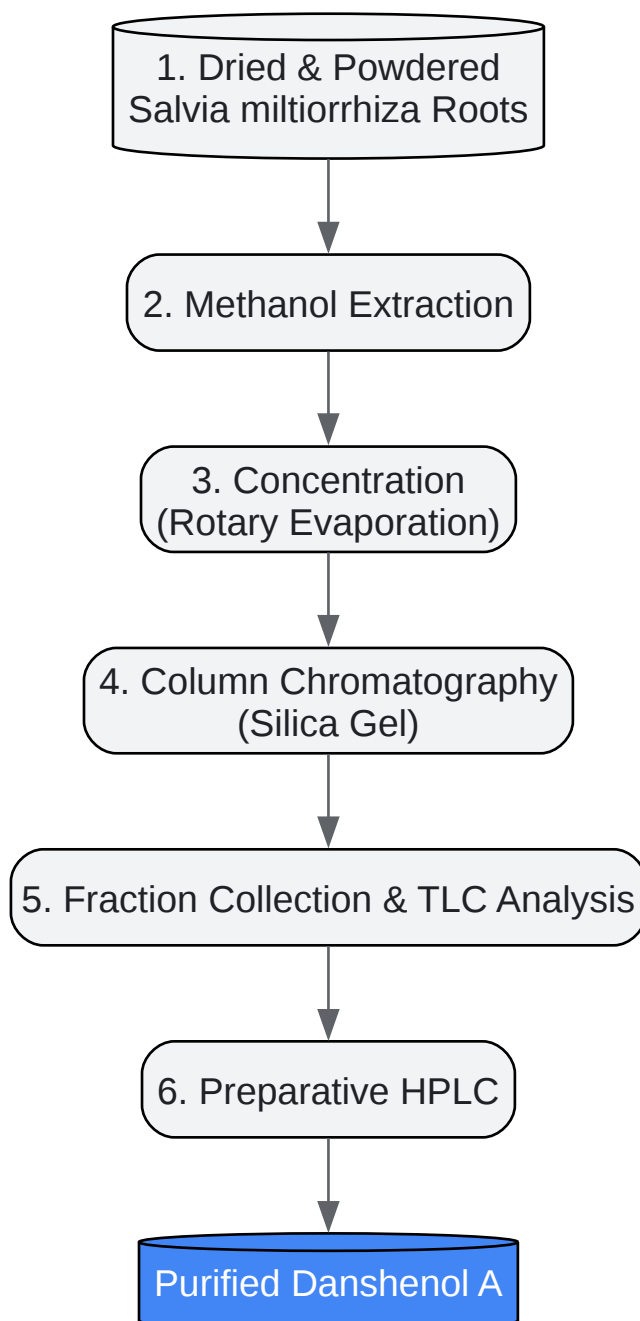
Experimental Methodologies

To facilitate further research, this section provides detailed, validated protocols for the extraction and quantification of **Danshenol A**. The logic behind each step is explained to ensure methodological integrity and reproducibility.

Protocol: Extraction and Isolation from *Salvia miltiorrhiza*

This protocol describes a standard laboratory procedure for obtaining **Danshenol A** from its natural source. The workflow is designed to systematically remove impurities and enrich the target compound.

Workflow: From Plant Material to Purified Compound



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